

Personal protective equipment for handling 2,6-Difluoro-3-nitropyridine

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Compound of Interest

Compound Name: 2,6-Difluoro-3-nitropyridine

Cat. No.: B1354151

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Essential Safety and Handling Guide for 2,6-Difluoro-3-nitropyridine

This guide provides immediate, essential safety and logistical information for handling **2,6-Difluoro-3-nitropyridine** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **2,6-Difluoro-3-nitropyridine**
- CAS Number: 58602-02-1
- Physical Form: Solid or semi-solid

Hazard Summary and Personal Protective Equipment (PPE)

2,6-Difluoro-3-nitropyridine is a hazardous substance that requires careful handling to avoid adverse health effects. The primary hazards include ingestion, skin and eye contact, and inhalation. The signal word for this chemical is "Warning".

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

A comprehensive personal protective equipment (PPE) plan is mandatory for handling this chemical. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical safety goggles and face shield	Goggles must be worn at all times. A face shield is required when there is a risk of splashing or aerosol generation.[1][2]
Hands	Chemical-resistant gloves	Nitrile gloves are a common choice, but glove manufacturer's chemical resistance guides should be consulted for suitability.[3] Always inspect gloves before use and use proper removal techniques.
Body	Chemical-resistant lab coat	A fully buttoned lab coat made of a suitable material like Nomex® is recommended.[3]
Respiratory	Use in a well-ventilated area or with respiratory protection	All handling should be performed in a certified chemical fume hood.[4] If a fume hood is not available or if aerosolization is significant, a NIOSH-approved respirator is necessary.[5]
Feet	Closed-toe shoes	Shoes must fully cover the feet.[3]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a designated area, such as a chemical fume hood, to minimize inhalation exposure. [4]

- Ensure an eyewash station and safety shower are readily accessible.
- Before starting, review the Safety Data Sheet (SDS) for **2,6-Difluoro-3-nitropyridine**.
- Assemble all necessary equipment and reagents.

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with the chemical. Use spatulas or other appropriate tools for transfer.
- Weigh the solid in a fume hood to prevent inhalation of dust.
- If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Keep containers tightly closed when not in use.[4][6][7]

3. In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[4]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]

Disposal Plan

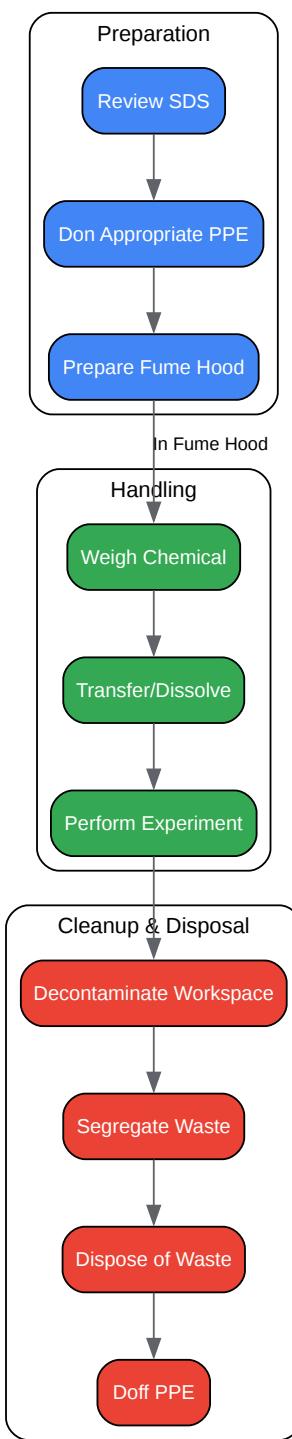
Proper disposal of **2,6-Difluoro-3-nitropyridine** and associated waste is crucial to prevent environmental contamination and ensure safety.

- Waste Chemical: Dispose of unused or waste **2,6-Difluoro-3-nitropyridine** as hazardous chemical waste. It should be placed in a clearly labeled, sealed container.
- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, pipette tips, and paper towels, must also be disposed of as hazardous waste.
- Consult Local Regulations: All disposal must be in accordance with local, state, and federal regulations.^{[4][6]} Contact your institution's environmental health and safety (EHS) department for specific guidance.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2,6-Difluoro-3-nitropyridine**.

Safe Handling Workflow for 2,6-Difluoro-3-nitropyridine

[Click to download full resolution via product page](#)**Caption: Workflow for safe handling of 2,6-Difluoro-3-nitropyridine.**

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